

# 3-chloro-N,N-dimethylpropan-1-amine physical properties

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## Compound of Interest

**Compound Name:** 3-chloro-N,N-dimethylpropan-1-amine

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An In-Depth Technical Guide to the Physical Properties of **3-chloro-N,N-dimethylpropan-1-amine**

## Authored by a Senior Application Scientist Introduction: The Versatile Building Block

**3-chloro-N,N-dimethylpropan-1-amine**, also known by synonyms such as (3-chloropropyl)dimethylamine and dimethylaminopropyl chloride, is a bifunctional organic compound of significant interest to researchers and professionals in drug development and organic synthesis.<sup>[1][2][3][4]</sup> With the CAS Number 109-54-6, this colorless liquid serves as a crucial intermediate, primarily for introducing the dimethylaminopropyl moiety into target molecules.<sup>[3]</sup> This functional group is a key structural feature in a variety of biologically active compounds, including antidepressants like Amitriptyline and Imipramine, as well as antipsychotics such as Chlorpromazine.<sup>[1][3][5]</sup>

The molecule's utility stems from its dual reactivity: a nucleophilic tertiary amine and a propyl chain activated by a terminal chlorine atom, which acts as a good leaving group in nucleophilic substitution reactions.<sup>[3]</sup> A thorough understanding of its physical properties is paramount for its effective use in synthesis, ensuring optimal reaction conditions, purification strategies, and safe handling. This guide provides a detailed examination of these properties, grounded in established experimental methodologies.

## Core Physicochemical Properties

The fundamental physical characteristics of **3-chloro-N,N-dimethylpropan-1-amine** are summarized below. It is important to distinguish between the free amine (a liquid) and its commonly used hydrochloride salt, which is a solid.<sup>[6][7]</sup> This guide focuses on the free amine unless otherwise specified.

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>12</sub> ClN	[1][4][8]
Molecular Weight	121.61 g/mol	[1][3][8]
Appearance	Colorless liquid	[1][3]
Boiling Point	140 °C (at 760 Torr)	[1][3][9]
Melting Point (of Hydrochloride Salt)	187-190 °C	[6][10]
Density	0.929 g/cm <sup>3</sup> (at 20 °C)	[1][3][8]
Refractive Index	1.432	[1][3][9]
Water Solubility	Slightly soluble	[1][9]
CAS Number	109-54-6	[3][8][9]

## Experimental Determination of Key Physical Properties

The following sections detail the principles and methodologies for determining the critical physical properties of **3-chloro-N,N-dimethylpropan-1-amine**. The choice of method is dictated by the need for accuracy and the scale of the synthesis.

### Boiling Point: A Criterion for Volatility and Purity

The boiling point is a fundamental property for the purification of volatile liquids. For **3-chloro-N,N-dimethylpropan-1-amine**, distillation is the primary method for purification, making an accurate boiling point determination essential.<sup>[11]</sup> The constant temperature observed during

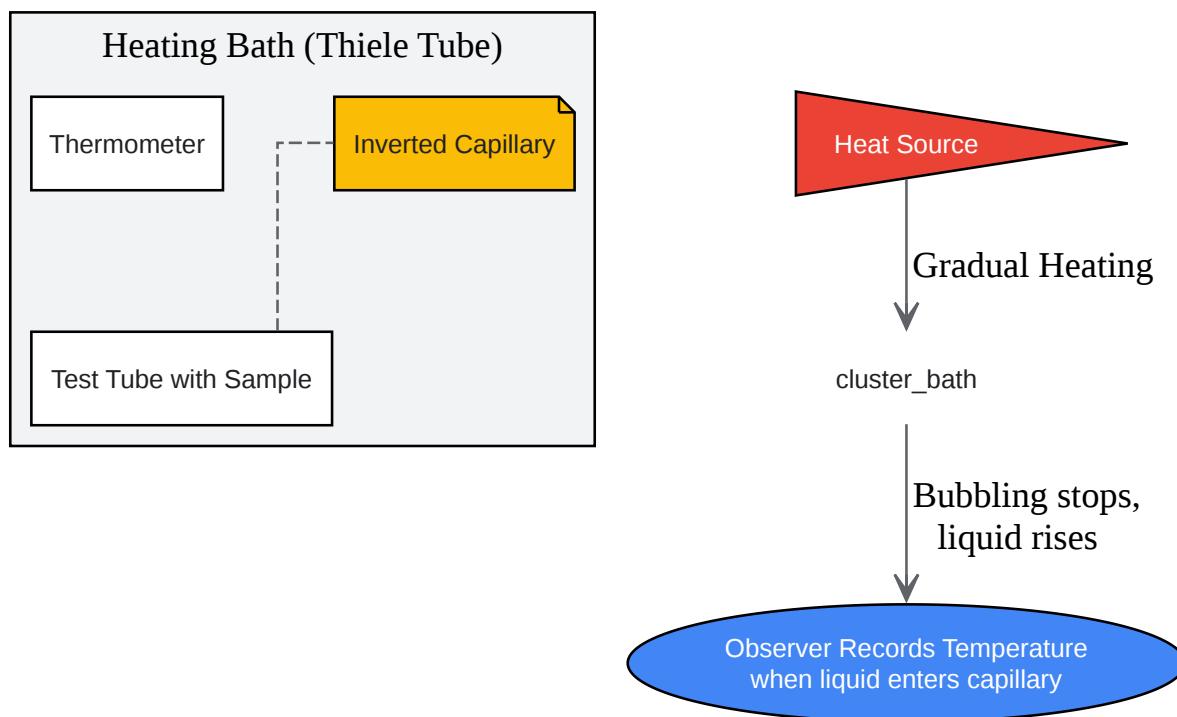
the phase transition from liquid to gas during a simple or fractional distillation represents the boiling point.[\[11\]](#)

For small-scale laboratory work where material is limited, a micro-boiling point determination is a highly efficient technique.[\[12\]](#)

## Protocol: Micro-Boiling Point Determination (Capillary Method)

This method relies on the principle that a liquid's boiling point is reached when its vapor pressure equals the surrounding atmospheric pressure.

- Sample Preparation: Place approximately 0.5 mL of **3-chloro-N,N-dimethylpropan-1-amine** into a small test tube or fusion tube.
- Capillary Insertion: Seal one end of a capillary tube using a flame.[\[13\]](#) Place the sealed capillary tube, open end down, into the liquid in the test tube.
- Apparatus Assembly: Attach the test tube to a thermometer, ensuring the sample is level with the thermometer bulb. Immerse the assembly in a heating bath (e.g., a Thiele tube with mineral oil or a metal block apparatus).[\[12\]](#)
- Heating: Heat the bath gradually, at a rate of about 2°C per minute as you approach the expected boiling point.
- Observation: Initially, trapped air will be expelled from the capillary.[\[12\]](#) As the temperature nears the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary's open end.[\[14\]](#)
- Recording the Boiling Point: Turn off the heat source when a steady stream of bubbles is observed. As the apparatus cools, the bubbling will slow and stop. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[\[12\]](#)[\[14\]](#) This moment signifies that the vapor pressure inside the capillary is equal to the external atmospheric pressure.



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Caption: Workflow for micro-boiling point determination.

## Melting Point: Assessing the Purity of the Hydrochloride Salt

While the free amine of **3-chloro-N,N-dimethylpropan-1-amine** is a liquid, its hydrochloride salt is a white to off-white crystalline solid.[6][7] The melting point of this salt is a critical indicator of its purity. Pure crystalline solids exhibit a sharp melting point range (typically 0.5-1.0°C), whereas impurities will depress the melting point and broaden the range.[15]

### Protocol: Melting Point Determination (Modern Apparatus)

Modern melting point apparatuses use a heated metal block and digital temperature control for precise measurements.[16]

- Sample Preparation: Ensure the **3-chloro-N,N-dimethylpropan-1-amine** hydrochloride sample is completely dry and finely powdered.[16]

- Loading: Tap the open end of a capillary tube into the powder to collect a small amount of the sample. The packed sample should be 2-3 mm high.
- Apparatus Setup: Place the loaded capillary tube into the designated slot in the melting point apparatus.[16]
- Rapid Heating: Set a plateau temperature a few degrees below the expected melting point (187-190°C) and heat rapidly.[6][10]
- Slow Heating & Observation: Once the plateau is reached, reduce the heating rate to 1-2°C per minute. Observe the sample through the viewing lens.
- Recording the Range: Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This is the melting point range.[17]



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Caption: Standard workflow for melting point determination.

## Density: A Measure of Mass per Unit Volume

Density is an intrinsic physical property useful for identification and for calculations involving mass-to-volume conversions in the laboratory.[18]

### Protocol: Density Determination by Mass and Volume

This is the most direct and common method for determining the density of a liquid.[18][19]

- Weigh Empty Container: Using an analytical balance, accurately measure and record the mass of a clean, dry graduated cylinder or pycnometer.[19]
- Add Liquid: Carefully add a known volume of **3-chloro-N,N-dimethylpropan-1-amine** (e.g., 5.0 mL) to the graduated cylinder. Read the volume from the bottom of the meniscus.[19]

- Weigh Filled Container: Weigh the graduated cylinder containing the liquid and record the total mass.
- Calculation:
  - Mass of Liquid: Subtract the mass of the empty cylinder from the mass of the filled cylinder.[19]
  - Density: Divide the mass of the liquid by the volume of the liquid (Density = Mass / Volume).[18]
- Temperature: Record the ambient temperature, as density is temperature-dependent.

## Spectroscopic Characterization

While not classical physical properties, spectroscopic data are indispensable for structural verification.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: The  $^1\text{H}$  NMR spectrum provides a definitive structural fingerprint. For **3-chloro-N,N-dimethylpropan-1-amine**, the spectrum is expected to be consistent with its structure, showing signals corresponding to the N,N-dimethyl protons and the three distinct methylene (-CH<sub>2</sub>-) groups of the propyl chain.[3][7]
- Infrared (IR) Spectroscopy: The IR spectrum is used to identify functional groups. Key absorptions for this molecule would include C-H stretching bands around 2850-3000 cm<sup>-1</sup>, C-N stretching in the 1000-1250 cm<sup>-1</sup> region, and a C-Cl stretch typically found between 600-800 cm<sup>-1</sup>.[3]

## Safety, Handling, and Storage

Scientific integrity demands a commitment to safety. **3-chloro-N,N-dimethylpropan-1-amine** and its hydrochloride salt possess notable hazards.

- Hazards: The compound is classified as harmful if swallowed and can cause skin and serious eye irritation.[20] Some sources also indicate it may cause severe skin burns and eye damage.[2] It may also cause respiratory irritation.[20]

- Handling: Always handle this chemical in a well-ventilated area or fume hood.[20] Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[20] Avoid breathing dust, fumes, or vapors.[20]
- Storage: Store in a tightly closed container in a cool, dry place.[7] The free amine is air-sensitive and should be stored under an inert atmosphere.[9] For long-term stability, storage in a freezer at temperatures below -15°C is recommended.[8][9]

## Conclusion

**3-chloro-N,N-dimethylpropan-1-amine** is a cornerstone intermediate in modern pharmaceutical synthesis. A comprehensive grasp of its physical properties—from its boiling point and density to the melting point of its hydrochloride salt—is not merely academic. It is a practical necessity that informs purification techniques, ensures the integrity of synthetic procedures, and underpins the safe handling of this reactive molecule. The experimental protocols detailed herein represent self-validating systems that, when executed with precision, provide the reliable data required by research, development, and manufacturing professionals.

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